

Protocol for Assessing Mitochondrial Dysfunction Following Acetaminophen Exposure

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Compound of Interest

Compound Name: *Pectamol*

Cat. No.: *B7782982*

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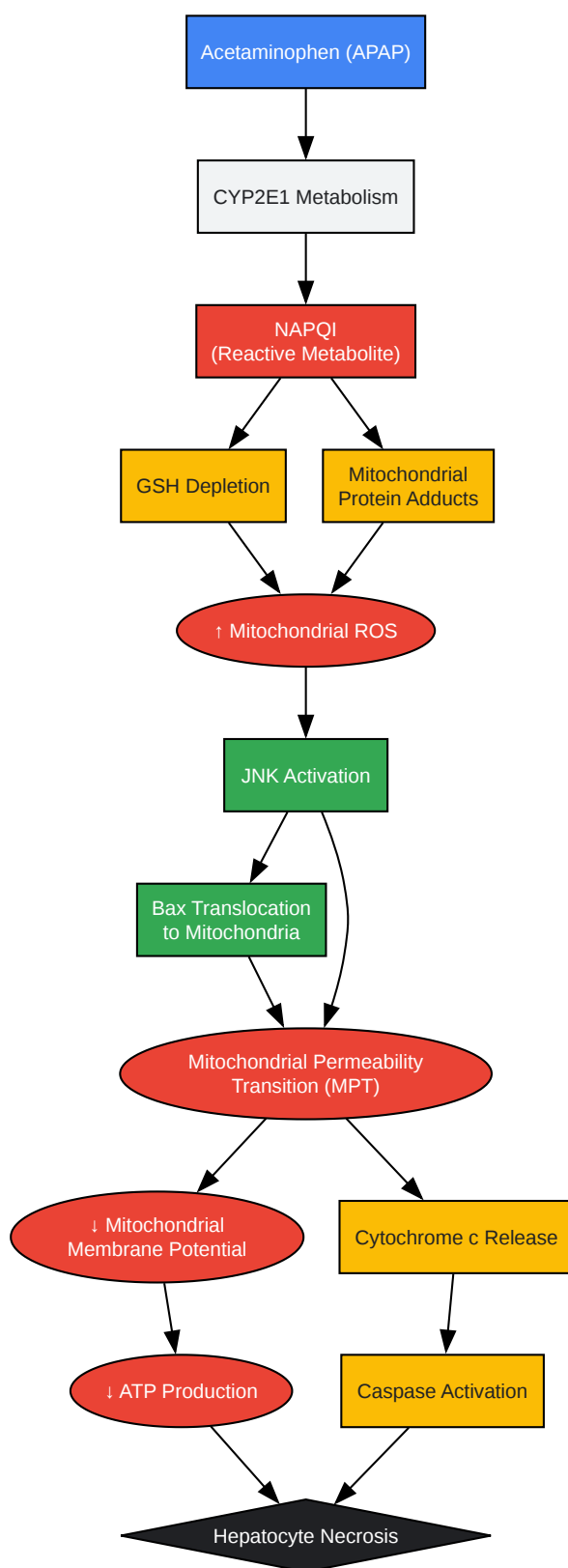
Application Note

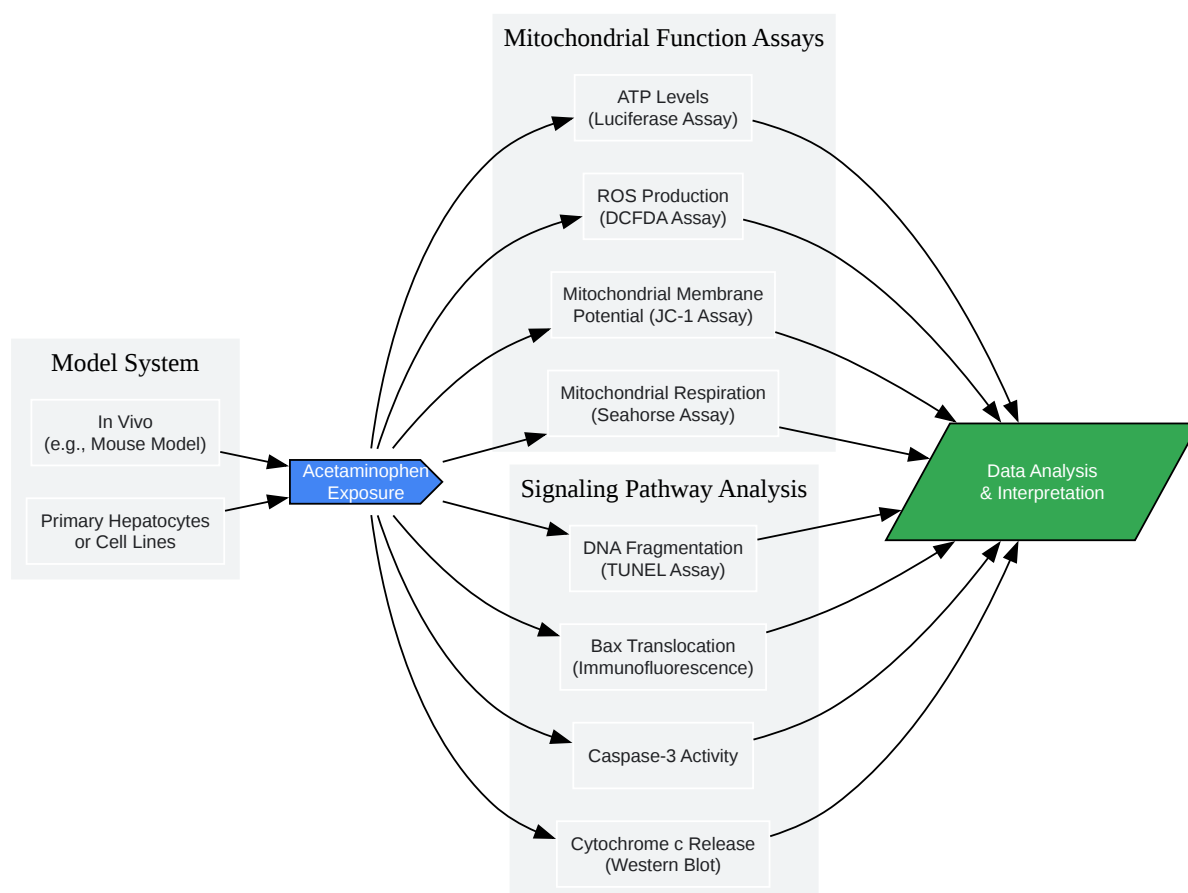
Acetaminophen (APAP) overdose is a leading cause of acute liver failure, primarily driven by mitochondrial dysfunction.^{[1][2]} The toxic metabolite of APAP, N-acetyl-p-benzoquinone imine (NAPQI), depletes mitochondrial glutathione (GSH) and forms protein adducts, leading to a cascade of events including increased reactive oxygen species (ROS) production, mitochondrial permeability transition (MPT), and ultimately, necrotic cell death.^{[2][3]} Accurate assessment of mitochondrial function is therefore critical in both preclinical drug safety evaluation and the development of novel therapeutic interventions for APAP-induced hepatotoxicity.

This document provides a comprehensive set of protocols for evaluating key aspects of mitochondrial dysfunction after APAP exposure. The methodologies detailed herein cover the measurement of mitochondrial respiration, membrane potential, ROS production, ATP levels, and key signaling events such as cytochrome c release, caspase activation, and Bax translocation. Adherence to these standardized protocols will enable researchers to generate robust and reproducible data to elucidate the mechanisms of APAP-induced mitochondrial injury and to screen for potential protective agents.

Key Signaling Pathways in Acetaminophen-Induced Mitochondrial Dysfunction

The primary mechanism of acetaminophen-induced liver injury involves its metabolic activation by cytochrome P450 enzymes to the reactive metabolite NAPQI.^{[2][4]} This initiates a signaling cascade that converges on the mitochondria, leading to their dysfunction.





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